

Acetamide-2,2,2-d3 melting point 78-80 °C

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Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

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Technical Data Summary

The following tables consolidate the fundamental information available for **Acetamide-2,2,2-d3** (CAS 23724-60-9).

Table 1: Core Identifiers and Physicochemical Properties [1] [2] [3]

Property	Value
CAS Number	23724-60-9
Related Unlabeled CAS	60-35-5 [1] [4]
Molecular Formula	C ₂ H ₂ D ₃ NO [1] [3] [4]
Molecular Weight	62.09 g/mol [1] [3] [4]
IUPAC Name	2,2,2-trideuterioacetamide [2] [4]
Melting Point	78-80 °C (lit.) [1] [2] [4]
Boiling Point	221 °C (lit.) [1] [4]
Appearance	White to Off-White solid [1] [5]

Property	Value
Purity	≥98% [3], 99% atom D [4]

Table 2: Safety, Storage, and Solubility [1] [2] [3]

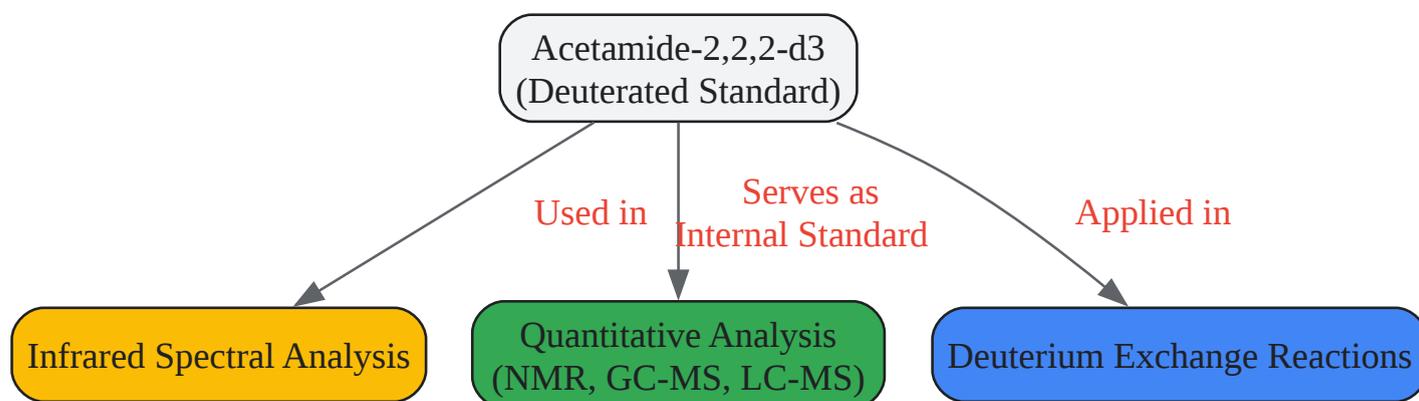
Category	Information
Hazard Codes	Xn (Harmful) [1]
Storage	Room temperature (short-term); 2-8°C for long-term storage; -20°C for multi-year powder storage [1] [2] [3]
Solubility	Soluble in DMSO; slightly soluble in Methanol [1]. May also dissolve in water, ethanol, or DMF [3].

Applications and Research Use

Acetamide-2,2,2-d3 is a stable isotope-labeled compound primarily used in research. Its main applications include:

- **Spectroscopic Studies:** Used in infrared spectral studies and research on the normal vibrations of acetamide and its deuterated analogs [2].
- **Isotopic Labeling:** Serves as a tracer in deuterium exchange reactions and as an internal standard for quantitative analysis using NMR, GC-MS, or LC-MS [2] [5].

The following diagram illustrates the typical workflow for its primary research applications:



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Suggested Experimental Approach

While detailed protocols are not provided in the search results, the general approach for using this compound in spectroscopic or analytical applications would involve:

- **Sample Preparation:** Weigh the solid **Acetamide-2,2,2-d3** and prepare a solution in a suitable deuterated or volatile solvent (e.g., DMSO-d6, methanol) depending on the analytical technique [1] [3].
- **Instrumental Analysis:**
 - **For IR Studies:** Analyze the sample using Fourier-Transform Infrared (FTIR) spectroscopy and compare the spectrum with non-deuterated acetamide to identify vibration shifts due to deuterium [2].
 - **For MS or NMR as an Internal Standard:** Accurately weigh and add a known amount of **Acetamide-2,2,2-d3** to your sample. Proceed with your standard LC-MS, GC-MS, or NMR protocol, using the deuterated compound's signal for calibration or quantification [5].

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References

1. ACETAMIDE-2,2,2-D3 CAS#: 23724-60-9 [m.chemicalbook.com]

2. Acetamide-2,2,2-d3 | CAS No. 23724-60-9 [clearsynth.com]
3. Acetamide-2,2,2-d3 (trideuteroacetamide) [invivochem.com]
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